

Safety Data Sheet: A Technical Guide to Trihydro(tetrahydrofuran)boron-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trihydro(tetrahydrofuran)boron-d3

Cat. No.: B15555618

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety data for **Trihydro(tetrahydrofuran)boron-d3**, commonly supplied as a 1M solution in tetrahydrofuran (THF). The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's properties and associated hazards.

Section 1: Chemical Product and Company Identification

Product Name:	Trihydro(tetrahydrofuran)boron-d3
Synonyms:	Borane-d3, 1M in tetrahydrofuran; (T-4)-Trihydro-d3-(tetrahydrofuran)boron; Trideuterio(tetrahydrofuran)boron; Trideutero borane-tetrahydrofuran complex ^{[1][2]}
Chemical Formula:	C ₄ H ₈ D ₃ BO
CAS Number:	13763-62-7 (for the complex)

Section 2: Hazards Identification

Emergency Overview: This substance is a colorless liquid that is extremely flammable and reacts violently with water, releasing flammable gases that can ignite spontaneously.^{[3][4]} It may form explosive peroxides upon storage.^[5] The vapor can cause flash fires.^{[3][5]} It is harmful if swallowed and causes severe skin and eye irritation or damage.^{[4][6]} Inhalation may

lead to respiratory tract irritation and central nervous system effects, including dizziness and headache.[3][5] It is also suspected of causing cancer.[4]

GHS Classification:

Classification	Category
Flammable liquids	2[4][6]
Substances and mixtures which, in contact with water, emit flammable gases	1[4][6]
Acute toxicity, Oral	4[4][6]
Skin Corrosion/Irritation	2[4][6]
Serious Eye Damage/Eye Irritation	1[4][6]
Carcinogenicity	2[4]
Specific target organ toxicity (single exposure)	3 (Respiratory system, Central nervous system) [4]

Hazard Statements:

- H225: Highly flammable liquid and vapour.
- H260: In contact with water releases flammable gases which may ignite spontaneously.
- H302: Harmful if swallowed.[6]
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.
- H336: May cause drowsiness or dizziness.
- H351: Suspected of causing cancer.

Section 3: Composition and Information on Ingredients

This product is typically supplied as a solution.

Component	CAS Number	Weight %
Tetrahydrofuran	109-99-9	~90-91% [7]
Borane-d3/THF complex	13763-62-7	~9-10% [5]

Section 4: Physical and Chemical Properties

The following data pertains to the 1M solution of the borane complex in THF.

Property	Value
Appearance	Colorless liquid [4]
Odor	Stench [5] [4]
Melting Point/Range	-108 °C / -162.4 °F [4]
Boiling Point/Range	~65-66 °C / 149-150.8 °F [7] [4]
Flash Point	-21 to -21.7 °C / -5.8 to -7.1 °F [7] [4]
Specific Gravity	0.876 [7] [4]
Autoignition Temperature	103 °C / 217.4 °F [4]
Vapor Pressure	145 mmHg @ 20 °C [4]
Solubility	Reacts with water [4]
Flammability Limits (in air)	Upper: 13 vol %, Lower: 1.5 vol % [4]

Section 5: Stability and Reactivity

- **Reactivity:** Reacts violently with water, moist air, alcohols, and acids, releasing flammable hydrogen gas which can ignite explosively.[\[3\]](#)
- **Chemical Stability:** The product is sensitive to air and moisture.[\[4\]](#) It can form explosive peroxides upon long-term storage, especially when exposed to air.[\[3\]](#)[\[5\]](#)

- Conditions to Avoid: Exposure to heat, sparks, open flames, moist air, or water.[\[7\]](#)[\[3\]](#)[\[4\]](#)
- Incompatible Materials: Strong oxidizing agents, acids, water, alcohols, acid chlorides, and acid anhydrides.[\[3\]](#)[\[4\]](#)
- Hazardous Decomposition Products: Hydrogen, diborane, carbon monoxide, carbon dioxide, and boron oxides.[\[3\]](#)[\[4\]](#)

Experimental Protocols: Handling and Emergency Procedures

Safe Handling Protocol

This protocol outlines the necessary steps for the safe handling of **Trihydro(tetrahydrofuran)boron-d3** solution.

- Preparation:
 - Work must be conducted in a chemical fume hood.
 - Ensure an eyewash station and safety shower are readily accessible and in good working order.[\[7\]](#)[\[3\]](#)
 - All equipment must be thoroughly dried and purged with an inert gas (e.g., dry nitrogen) before use.[\[3\]](#)
- Personal Protective Equipment (PPE):
 - Wear flame-retardant antistatic protective clothing.
 - Use chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[7\]](#)[\[4\]](#)
 - Wear appropriate chemical-resistant gloves and clothing to prevent skin exposure.[\[7\]](#)[\[4\]](#)
 - If inhalation of vapor is possible, use a NIOSH/MSHA-approved self-contained breathing apparatus (SCBA) with a full facepiece operated in a positive-pressure mode.[\[3\]](#)

- Handling Procedure:
 - Handle the substance under an inert atmosphere, such as dry nitrogen gas.[\[7\]](#)[\[3\]](#)
 - Use non-sparking tools and explosion-proof equipment.[\[7\]](#)[\[8\]](#)
 - Bond and ground all transfer containers and equipment to prevent static discharge.[\[7\]](#)[\[3\]](#)
 - Keep the container tightly closed when not in use.[\[3\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[3\]](#)
 - Do not breathe vapor or mist.[\[3\]](#)
 - After handling, wash hands and any exposed skin thoroughly.[\[7\]](#)

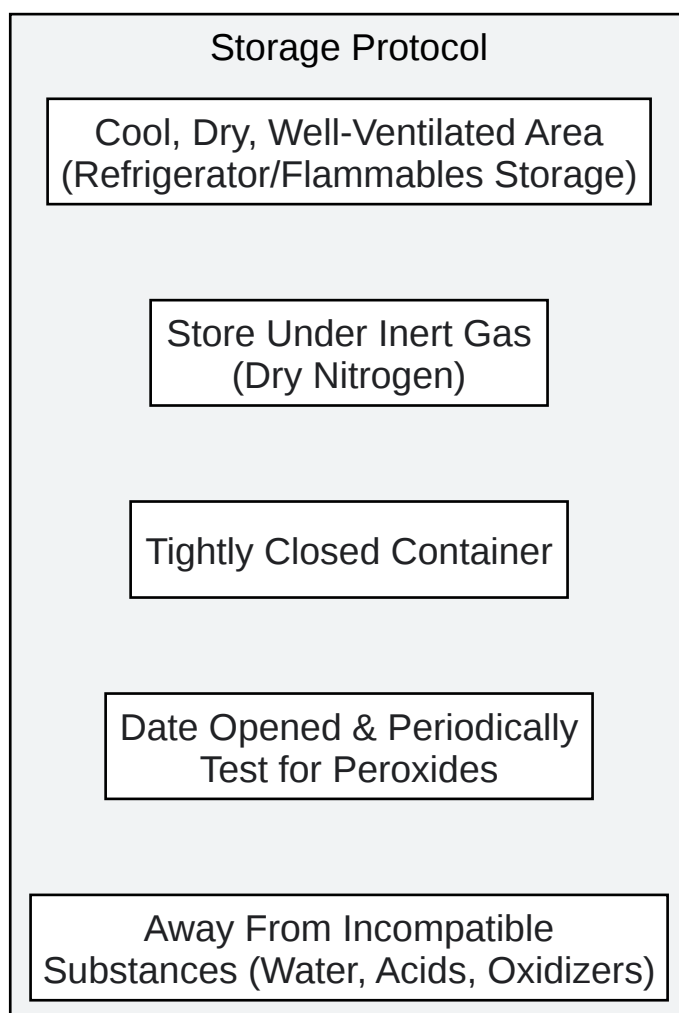
Emergency Response Protocol: Chemical Spill

This protocol details the steps to be taken in the event of a chemical spill.

- Immediate Actions:
 - Evacuate personnel from the danger area.
 - Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[\[7\]](#)[\[8\]](#)
 - Ensure adequate ventilation.
 - Keep people away from and upwind of the spill.[\[7\]](#)
- Containment and Cleanup:
 - Do not let the product enter drains.
 - For non-emergency personnel, avoid substance contact and do not breathe vapors.
 - Cover drains to prevent runoff.

- Use a liquid-absorbent, non-combustible material (e.g., Chemizorb®, dry sand) to contain and collect the spill.
- Carefully transfer the absorbed material to a suitable, closed container for disposal.[8]
- Disposal:
 - Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[7]

Visualizations



[Click to download full resolution via product page](#)

Caption: Recommended storage protocol for **Trihydro(tetrahydrofuran)boron-d3**.



First Aid Measures

Inhalation:
Move to fresh air.
Call a physician.

Skin Contact:
Take off contaminated clothing.
Rinse skin with water/shower.

Eye Contact:
Rinse with water for several minutes.
Remove contact lenses.
Immediately call an ophthalmologist.

Ingestion:
Rinse mouth.
Do NOT induce vomiting.
Call a POISON CENTER or doctor.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Trihydro(tetrahydrofuran)boron-d3 ((T-4)-Trihydro-d3-(tetrahydrofuran)boron; Hydride-d, boron complex; Trideuterio(tetrahydrofuran)boron; Trideutero borane-tetrahydrofuran complex) | Isotope-Labeled Compounds | 96220-57-4 | Invivochem [invivochem.com]
- 3. media.msanet.com [media.msanet.com]
- 4. fishersci.com [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Safety Data Sheet: A Technical Guide to Trihydro(tetrahydrofuran)boron-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555618#safety-data-sheet-for-trihydro-tetrahydrofuran-boron-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com